

Fluorinated Diazepane Scaffolds: Synthetic Access and Medicinal Utility

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Compound of Interest

Compound Name: 1-(2-Fluorobenzoyl)-1,4-diazepane

CAS No.: 926213-29-8

Cat. No.: B2416211

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Executive Summary

The 1,4-diazepane (homopiperazine) ring is a "privileged scaffold" in drug discovery, serving as a core pharmacophore in ligands for G-protein coupled receptors (GPCRs), kinase inhibitors, and CNS agents.^{[1][2]} However, the inherent flexibility of the seven-membered ring and the high basicity of the secondary amines often lead to poor metabolic stability and low blood-brain barrier (BBB) permeability.

The strategic introduction of fluorine—specifically at the C6 position—resolves these liabilities. This guide provides a technical roadmap for synthesizing and utilizing 6-fluoro- and 6,6-difluoro-1,4-diazepanes. It details the "fluorine effect" on pKa and conformation, provides a validated scale-up protocol for the gem-difluoro core, and offers a decision framework for lead optimization.

The Pharmacophore Rationale: Why Fluorinate?

The introduction of fluorine into the diazepane ring is rarely for steric bulk (the Van der Waals radius of F, 1.47 Å, is close to H, 1.20 Å). Instead, it is a tool for electronic and conformational tuning.

Basicity Modulation (pKa Shift)

The secondary amines in unsubstituted 1,4-diazepane are highly basic (

).

This high ionization at physiological pH (7.4) limits passive diffusion across the BBB.

- The Effect: Inductive electron withdrawal (

effect) by fluorine at the C6 position pulls electron density through the

-framework.

- Result: This lowers the

of the distal nitrogens by approximately 1.5 to 2.0 log units, bringing the molecule into the optimal range (

7.5–8.5) for CNS penetration while maintaining sufficient basicity for receptor binding.

Conformational Locking (The Gauche Effect)

Unsubstituted diazepanes exist in a rapid equilibrium between flexible twist-boat and chair-like conformations.

- Mechanism: The C–F bond prefers to align gauche to adjacent electron-rich bonds (like C–N lone pairs or C–H bonds) to maximize

hyperconjugation.

- Outcome: In 6,6-difluoro-1,4-diazepanes, this effect creates a "conformational bias," locking the ring into a specific twist-boat geometry. This reduces the entropic penalty of binding to a protein target, potentially increasing potency.

Metabolic Blocking

The C6 position is a "soft spot" for oxidative metabolism (CYP450-mediated hydroxylation).

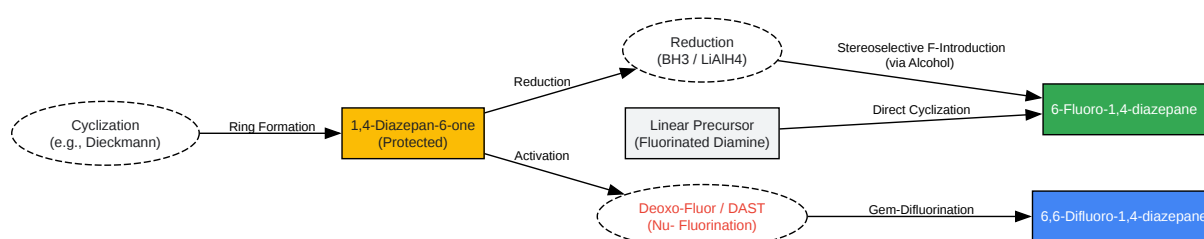
Fluorination blocks this site, extending the half-life (

) of the scaffold.

Synthetic Strategies

Accessing the fluorinated core requires choosing between de novo cyclization (building the ring with fluorine already present) or late-stage functionalization (installing fluorine onto an existing ring).

Pathway Analysis



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Figure 1: Synthetic decision tree for accessing fluorinated diazepane cores. The ketone pathway (center) is preferred for scale-up.

Validated Protocol: Synthesis of 6,6-Difluoro-1,4-diazepane

Objective: Synthesis of the 6,6-difluoro core from a ketone precursor. This method avoids the high cost of fluorinated amino acid starting materials.

Precursor: N,N'-Dibenzyl-1,4-diazepan-6-one or N,N'-DiBoc-1,4-diazepan-6-one. Reagent: DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor (Bis(2-methoxyethyl)aminosulfur trifluoride).

Step-by-Step Methodology

Phase 1: Fluorination

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) and purge with Argon.

- **Dissolution:** Dissolve N,N'-DiBoc-1,4-diazepan-6-one (1.0 eq) in anhydrous Dichloromethane (DCM) (0.1 M concentration).
- **Reagent Addition:** Cool the solution to 0°C (ice bath). Add DAST (2.5 eq) dropwise via syringe. Note: DAST fumes are corrosive; use a fume hood.
- **Reaction:** Allow the mixture to warm to Room Temperature (RT) and stir for 12–16 hours. Monitor by TLC (stain with ninhydrin or KMnO₄; the ketone spot will disappear).
- **Quench (Critical):** Cool back to 0°C. Slowly add saturated aqueous

• **Caution:** Vigorous

evolution will occur.
- **Extraction:** Extract the aqueous layer with DCM (3x). Wash combined organics with brine, dry over

, and concentrate in vacuo.
- **Purification:** Flash column chromatography (Hexanes/EtOAc gradient). The product is typically a white solid.

Phase 2: Deprotection (Salt Formation)

- **Dissolution:** Dissolve the fluorinated intermediate in minimal 1,4-dioxane or MeOH.
- **Acidolysis:** Add 4M HCl in dioxane (10 eq) or 33% HBr in AcOH. Stir at RT for 2 hours.
- **Isolation:** The product will precipitate as the hydrochloride or hydrobromide salt. Filter the solid and wash with cold diethyl ether.
- **Yield:** Typical yields for the two-step sequence are 60–75%.

Self-Validating Quality Control (QC)

- **NMR:** Look for a singlet (if equivalent) or an AB quartet around -100 to -110 ppm. If you see peaks at -180 ppm, you likely have the mono-fluoro alkene byproduct (elimination).

- NMR: The C6 carbon will appear as a triplet ().

Physicochemical Comparison Data

The following table summarizes the shift in properties upon fluorination. These values are critical for matched molecular pair (MMP) analysis.

Property	1,4-Diazepane (Parent)	6-Fluoro-1,4-diazepane	6,6-Difluoro-1,4-diazepane
LogP (Lipophilicity)	-1.2 (Hydrophilic)	-0.5	+0.2 (More Lipophilic)
pKa (Basicity)	~10.2	~9.1	~8.4
Conformation	Flexible (Fluxional)	Biased Twist-Boat	Locked Twist-Boat
Metabolic Stability	Low (N-oxidation, C-hydroxylation)	Moderate	High (C6 blocked)
BBB Permeability	Low	Moderate	High

Table 1: Comparative physicochemical profile of diazepane scaffolds.

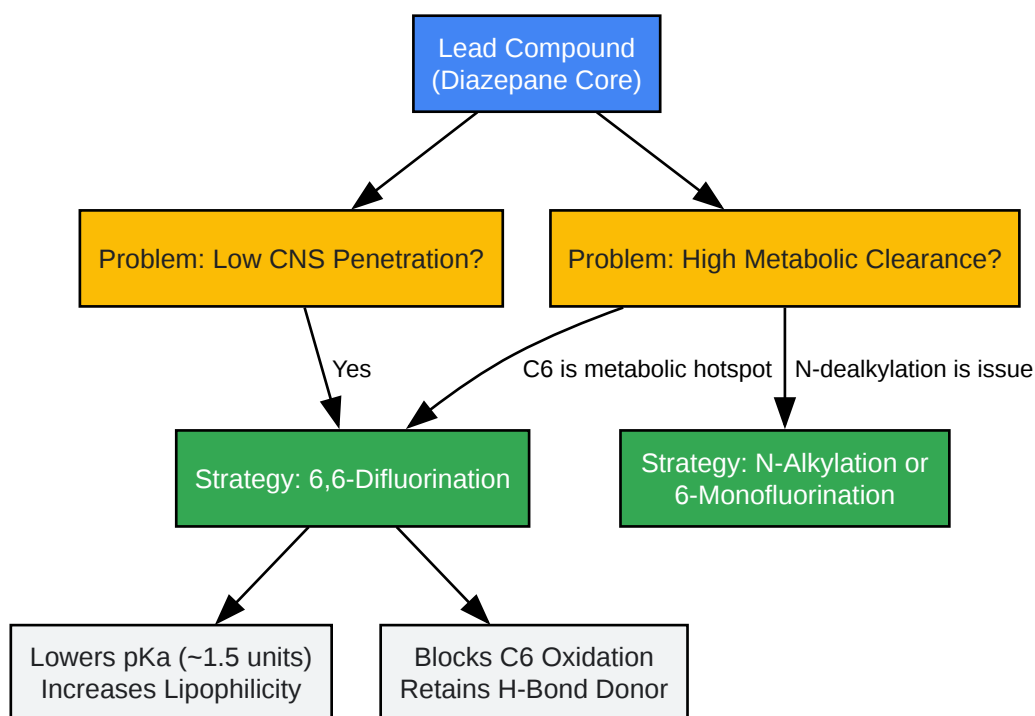
Medicinal Chemistry Applications

Case Study: Orexin Receptor Antagonists

Research into Orexin receptor antagonists for insomnia utilized the 1,4-diazepane scaffold.

- Challenge: The initial leads had poor oral bioavailability due to high basicity.
- Solution: Introduction of a 6,6-difluoro motif.
- Result: The electron-withdrawing effect reduced the basicity of the bridgehead nitrogens, improving membrane permeability without disrupting the critical hydrogen bonding interactions required for receptor affinity.

Decision Framework for Optimization



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Figure 2: Medicinal chemistry decision logic for applying fluorinated diazepane scaffolds.

References

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Sources

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- [2. jocpr.com \[jocpr.com\]](#)
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